

Operational Guide: Safe Disposal of Nicotinamide, N-cyclopropyl-

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Compound of Interest

Compound Name: Nicotinamide, N-cyclopropyl-

CAS No.: 25764-74-3

Cat. No.: B10975273

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Executive Summary & Immediate Safety Profile

Nicotinamide, N-cyclopropyl- (CAS: 25764-74-3) is a pyridine-3-carboxamide derivative frequently utilized in medicinal chemistry as a structural scaffold for kinase inhibitors and receptor modulators.[1] While often handled in small research quantities, its structural similarity to bioactive nicotinamides requires it be treated as a biohazardous organic solid with potential acute toxicity and irritant properties.

Core Disposal Directive:

- Do NOT dispose of via municipal drains or trash.
- Mandatory Stream: High-temperature incineration via a licensed hazardous waste contractor.
- Immediate Hazard: Respiratory and ocular irritant; potential acute toxicity upon ingestion.

Chemical Identification & Hazard Characterization

Accurate identification is the prerequisite for safe disposal. Ensure your inventory matches these specifications before proceeding.

Parameter	Specification
Chemical Name	N-Cyclopropylnicotinamide
IUPAC Name	N-cyclopropylpyridine-3-carboxamide
CAS Number	25764-74-3
Molecular Formula	C ₉ H ₁₀ N ₂ O
Molecular Weight	162.19 g/mol
Physical State	Solid (Crystalline powder)
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water
GHS Classification	Warning (Based on structural analogs)
Hazard Codes	H302 (Harmful if swallowed), H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1] Irrit.)

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Scientific Insight: The cyclopropyl group adds significant lipophilicity compared to the parent nicotinamide, potentially increasing skin absorption rates. The pyridine ring is susceptible to oxidation; therefore, segregation from strong oxidizers (e.g., permanganates, peroxides) is critical to prevent exothermic reactions in waste containers.

Personal Protective Equipment (PPE) Matrix

Do not rely on "standard" lab PPE. This compound requires specific barrier protection due to its potential for fine dust generation and skin absorption.

- Respiratory: NIOSH-approved N95 particulate respirator (minimum) or handling within a certified Fume Hood (Recommended).

- Ocular: Chemical splash goggles (ANSI Z87.1). Safety glasses are insufficient for powder handling.
- Dermal: Nitrile gloves (Minimum thickness: 0.11 mm; Breakthrough time > 480 min). Double-gloving recommended during spill cleanup.
- Body: Lab coat with cuffed sleeves; full-length trousers; closed-toe chemically resistant shoes.

Step-by-Step Disposal Protocol

This protocol uses a Self-Validating Workflow: each step includes a verification check to ensure compliance before moving to the next.

Phase 1: Waste Segregation & Characterization

- Action: Determine the physical state of the waste (Solid powder vs. Liquid solution).
- Validation: Is the waste mixed with other solvents?
 - If Yes (Halogenated solvents like DCM): Segregate into Halogenated Organic Waste.
 - If Yes (Non-halogenated like Methanol/DMSO): Segregate into Non-Halogenated Organic Waste.
 - If Solid: Segregate into Solid Hazardous Waste.

Phase 2: Packaging

- Solid Waste:
 - Collect bulk powder in a wide-mouth HDPE (High-Density Polyethylene) jar.
 - Do not overfill (>90% capacity).
 - Critical: If the material is in a glass vial, place the entire vial into the solid waste container to minimize dust exposure.
- Liquid Waste:

- Use a chemically compatible carboy (HDPE or Glass).
- Leave 10% headspace for thermal expansion.

Phase 3: Labeling

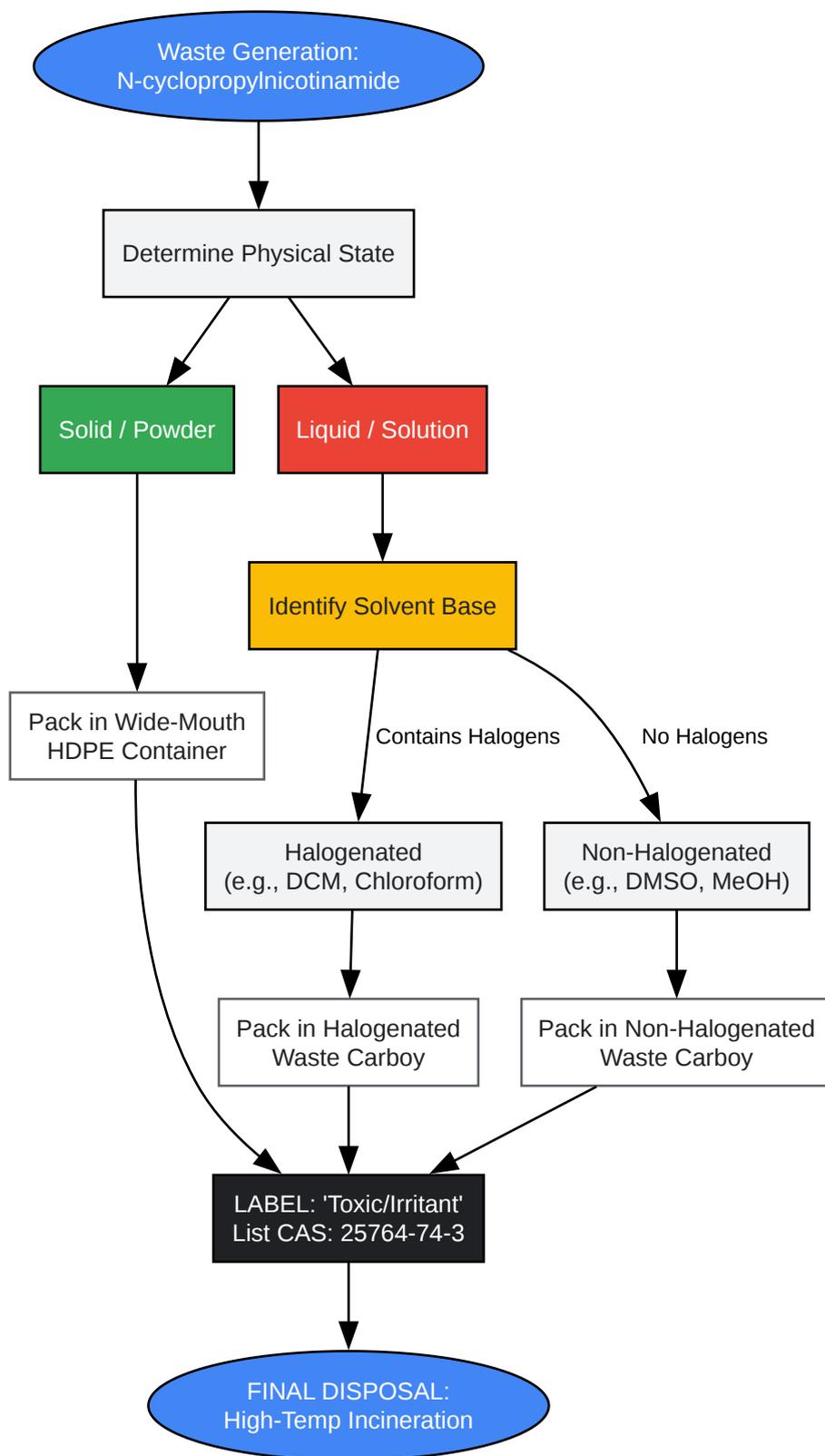
- Action: Affix a hazardous waste label immediately upon the first addition of waste.
- Required Fields:
 - Constituents: "**Nicotinamide, N-cyclopropyl-** (CAS 25764-74-3)"^[1]
 - Hazard Checkbox: Toxic Irritant

Phase 4: Final Disposal

- Method: Transfer to EHS (Environmental Health & Safety) or a licensed waste contractor for Incineration.
- Why Incineration? The pyridine ring is stable and resistant to biological degradation in water treatment plants. High-temperature incineration (approx. 1100°C) is required to fully mineralize the nitrogenous heterocycle into N₂ and CO₂, preventing environmental accumulation.

Operational Workflow Diagram

The following logic tree dictates the decision-making process for disposing of N-cyclopropylnicotinamide, ensuring no step is bypassed.



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Caption: Decision logic for the safe segregation and packaging of N-cyclopropylnicotinamide waste streams.

Emergency Response: Spill Protocol

In the event of a spill, immediate containment is necessary to prevent aerosolization of the powder.

- Evacuate & Ventilate: Clear the immediate area. If outside a fume hood, ensure lab ventilation is active.
- Don PPE: Put on double nitrile gloves, goggles, and an N95 mask.
- Containment (Solid):
 - Cover the spill with a damp paper towel to prevent dust dispersion.
 - Gently sweep the material into a dust pan or scoop. DO NOT use a brush that flicks dust.
- Decontamination:
 - Wipe the surface with a 10% soap/water solution.
 - Follow with a water rinse.^{[2][3]}
 - Place all cleanup materials (towels, gloves) into the Solid Hazardous Waste container.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 213213, **Nicotinamide, N-cyclopropyl-**. Retrieved from [\[Link\]](#)

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Sources

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